

YM155: Application Notes and Protocols for High-Throughput Screening Assays

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Compound of Interest

Compound Name: YM-750

Cat. No.: B180648

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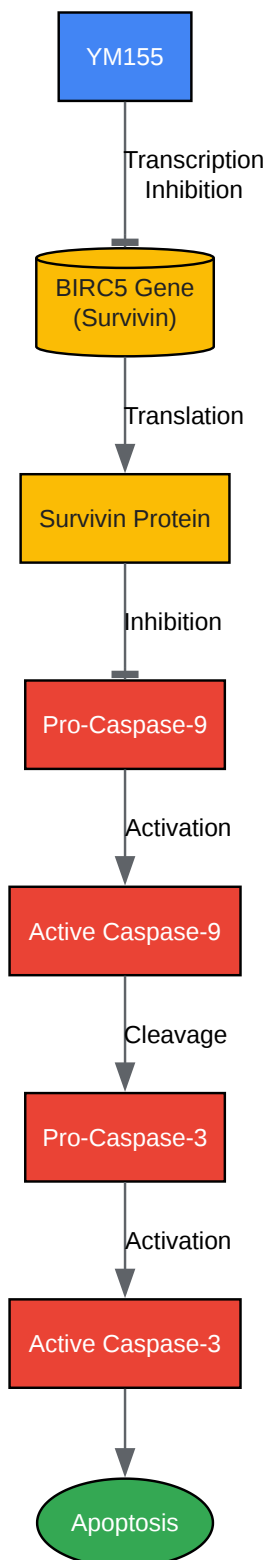
Introduction

YM155, also known as sepantronium bromide, is a potent small-molecule suppressant of survivin, a member of the inhibitor of apoptosis (IAP) protein family. Survivin is overexpressed in a wide range of human cancers and is associated with tumor progression, resistance to therapy, and poor prognosis. By selectively inhibiting the expression of survivin, YM155 promotes apoptosis and inhibits cell proliferation in cancer cells, making it a promising candidate for targeted cancer therapy. High-throughput screening (HTS) assays are crucial for the identification and characterization of novel anti-cancer compounds like YM155. This document provides detailed application notes and protocols for the use of YM155 in various HTS formats.

Mechanism of Action and Signaling Pathway

YM155 primarily acts by suppressing the transcription of the BIRC5 gene, which encodes for survivin. This leads to a downstream cascade of events culminating in apoptotic cell death. The key signaling pathway affected by YM155 is the intrinsic apoptotic pathway.

YM155 Mechanism of Action

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Caption: Signaling pathway of YM155 leading to apoptosis.

Data Presentation: Quantitative HTS Data for YM155

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of YM155 in various cancer cell lines, as determined by high-throughput screening and other cell viability assays.

Cell Line	Cancer Type	IC50 (nM)	Reference
ACT1	Anaplastic Thyroid Cancer	3.24	[1]
THJ16T	Anaplastic Thyroid Cancer	5.102	[1]
THJ29T	Anaplastic Thyroid Cancer	18.6433	[1]
THJ11T	Anaplastic Thyroid Cancer	73.387	[1]
CHLA-255	Neuroblastoma	8	[2]
NGP	Neuroblastoma	9	[2]
NB-S-124	Neuroblastoma	77	[2]
LAN-6	Neuroblastoma	248	[2]
ACT1 (Colony Forming Assay)	Anaplastic Thyroid Cancer	9.11	[3]
THJ16T (Colony Forming Assay)	Anaplastic Thyroid Cancer	11.89	[3]
THJ11T (Colony Forming Assay)	Anaplastic Thyroid Cancer	20.99	[3]
THJ29T (Colony Forming Assay)	Anaplastic Thyroid Cancer	24.33	[3]
Multiple Cell Lines (Mean GI50)	Various Cancers	15	[4]
SARS-CoV-2 PLpro (in vitro)	N/A	2470	[5]

Note on Z'-Factor: A key parameter for validating the quality of an HTS assay is the Z'-factor, which measures the statistical effect size. A Z'-factor between 0.5 and 1.0 is considered excellent for HTS, indicating a large separation between positive and negative controls and low

data variability.[6][7][8][9][10] While specific Z'-factor values for HTS assays involving YM155 are not consistently reported in the literature, a well-validated assay for survivin inhibitors should aim for a Z'-factor within this range to ensure robustness and reliability. For instance, a high-content screening assay for identifying reversers of a transformed phenotype reported a Z' value of 0.79.

Experimental Protocols

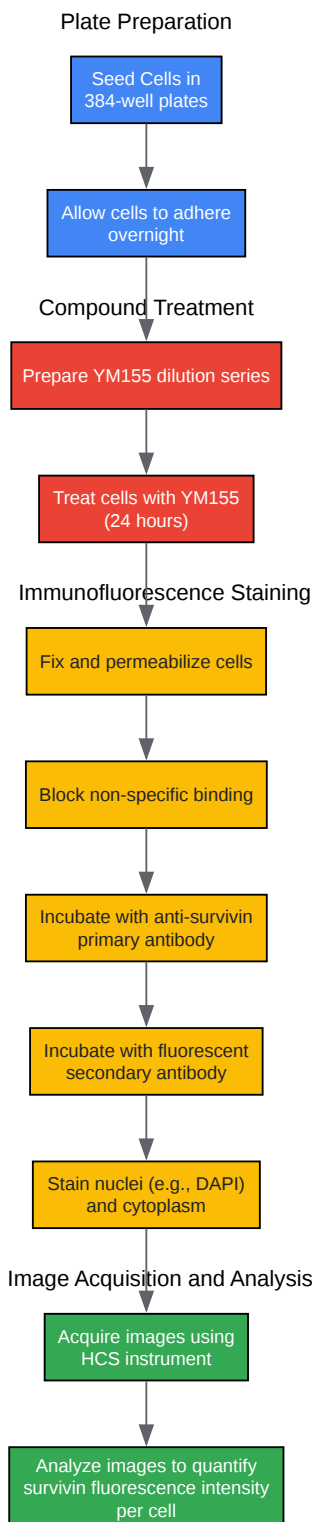
High-Content Screening (HCS) Assay for Survivin Expression

This protocol is adapted from a method used to screen for modulators of survivin levels.[11]

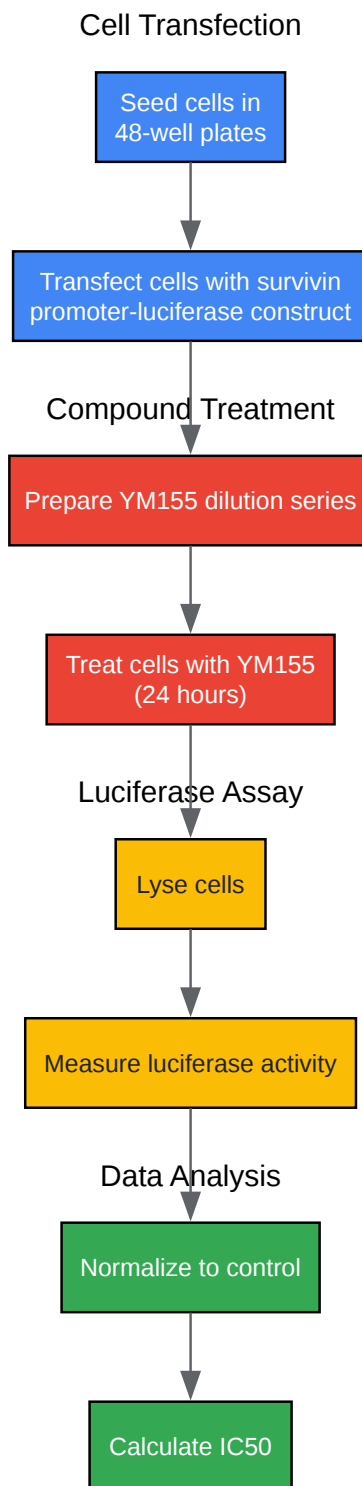
Objective: To quantify the effect of YM155 on survivin protein expression in cancer cells using automated microscopy.

Experimental Workflow:

High-Content Screening Workflow



Survivin Promoter-Reporter Assay Workflow



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